

Essential Safety and Operational Guide for Handling VU0506013

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Compound of Interest

Compound Name: VU0506013

Cat. No.: B2731249

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document provides guidance on the safe handling of **VU0506013** for research purposes. Since a specific Safety Data Sheet (SDS) is not publicly available for **VU0506013**, this information is based on general laboratory safety principles for handling potent, novel chemical compounds and information on structurally related chemicals. All laboratory personnel must be trained in standard safety procedures and should consult with their institution's Environmental Health and Safety (EHS) department for specific guidance.

Hazard Identification and Risk Assessment

VU0506013 is a high-affinity, selective positive allosteric modulator (PAM) of the Neuropeptide Y4 Receptor (Y4R) and is intended for laboratory research use only.^{[1][2]} As with any novel chemical substance, the full toxicological properties of **VU0506013** have not been thoroughly investigated. Therefore, it should be handled with care, assuming it is potentially hazardous.

The IUPAC name of **VU0506013** is N-(1-methyl-2-oxo-5-(pyrrolidine-1-carbonyl)-1,2-dihydropyridin-3-yl)-2-(o-tolyloxy)acetamide.^[1] The presence of an acetamide functional group is a structural alert, as acetamide itself is suspected of causing cancer. While the toxicological properties of **VU0506013** are unknown, this potential hazard underscores the need for stringent safety precautions.

Potential Hazards:

- **Acute Toxicity:** The acute toxicity is unknown. Similar complex organic molecules can be harmful if swallowed or toxic in contact with skin.
- **Irritation:** May cause skin, eye, and respiratory tract irritation.
- **Chronic Toxicity:** Long-term effects are unknown. The acetamide substructure suggests potential carcinogenicity, which should be considered in risk assessment.
- **Sensitization:** The potential to cause skin or respiratory sensitization is unknown.

Personal Protective Equipment (PPE)

A comprehensive approach to PPE is mandatory to minimize exposure risk. The following table outlines the recommended PPE for handling **VU0506013** in both solid and solution forms.

Protection Type	Required Equipment	Purpose
Eye Protection	Safety glasses with side shields or chemical splash goggles. A face shield is recommended when there is a significant risk of splashing.	To protect eyes from contact with dust, aerosols, or splashes of the compound.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). It is crucial to inspect gloves for any defects before use and to change them frequently.	To prevent skin contact with the compound.
Body Protection	A laboratory coat or disposable coveralls.	To protect skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is recommended when handling the powdered form of the compound, especially during weighing or transfer, to prevent inhalation of dust particles.	To avoid inhalation of the compound.

Handling and Storage

Proper handling and storage are critical for maintaining the integrity of **VU0506013** and ensuring the safety of laboratory personnel.

Storage Conditions:

Form	Short-Term Storage (days to weeks)	Long-Term Storage (months to years)
Solid Powder	0 - 4°C, dry and dark	-20°C, dry and dark

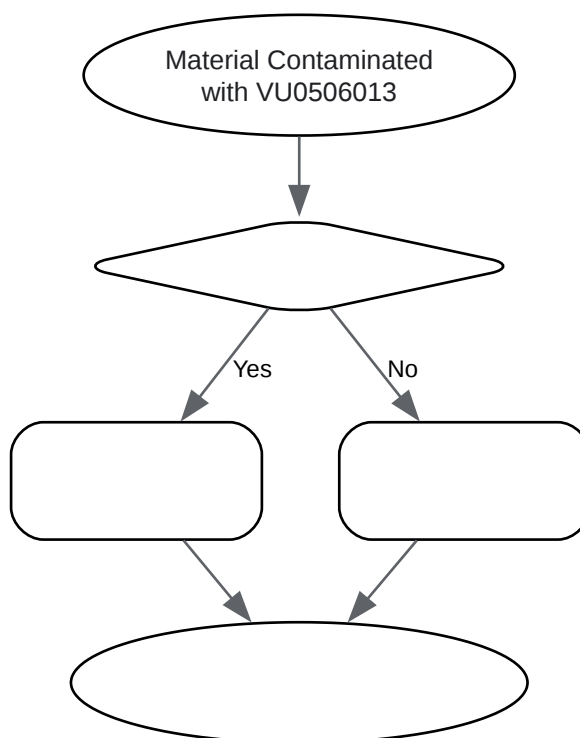
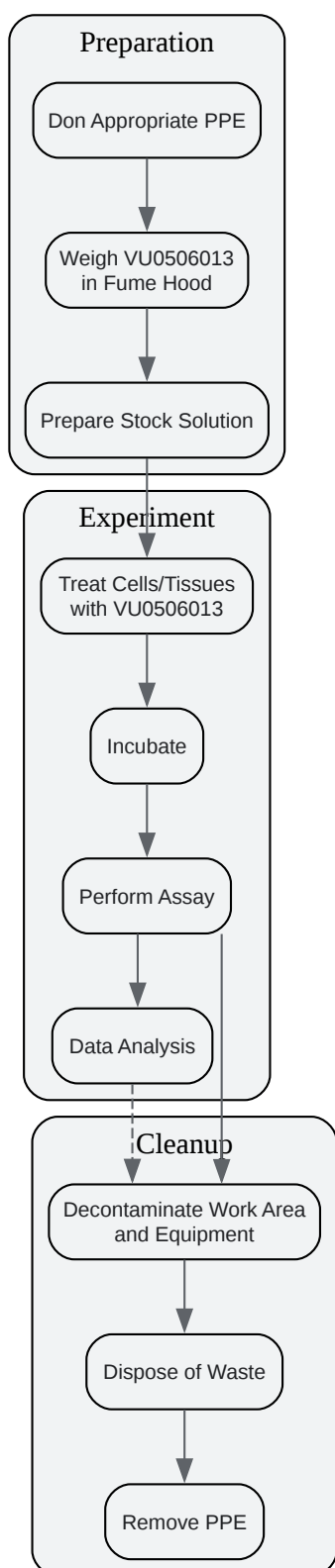
| Stock Solutions | 0 - 4°C | -20°C (in a tightly sealed container) |

Safe Handling Procedures:

- **Engineering Controls:** All work with solid **VU0506013** and concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Weighing:** Weigh the solid compound in a fume hood or a ventilated balance enclosure.
- **Solution Preparation:** When preparing solutions, slowly add the solvent to the powdered compound to avoid splashing and aerosol generation.
- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Experimental Workflow

The following diagram illustrates a general workflow for a typical in-vitro experiment involving **VU0506013**.



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References

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
- 2. sigmaaldrich.com [sigmaaldrich.com]
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